

Application of FT-IR Spectroscopy for Identifying Functional Groups in Lignin

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Lignine*

Cat. No.: *B15821528*

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Fourier Transform Infrared (FT-IR) spectroscopy is a powerful and non-destructive analytical technique widely used for the qualitative and quantitative analysis of functional groups in complex biopolymers like lignin.[1][2] Lignin, a major component of lignocellulosic biomass, is an amorphous and highly branched polymer composed of phenylpropane units. Its complex structure varies depending on the botanical source and extraction method. FT-IR spectroscopy provides valuable insights into the chemical structure of lignin, enabling the identification of key functional groups such as hydroxyl, methoxyl, carbonyl, and aromatic rings. This information is critical for understanding lignin's properties and for its potential applications in various fields, including pharmaceuticals, biomaterials, and biofuels.

Principle of FT-IR Spectroscopy in Lignin Analysis

FT-IR spectroscopy measures the absorption of infrared radiation by a sample at different wavelengths. When the frequency of the infrared radiation matches the vibrational frequency of a specific bond or functional group within the lignin molecule, the radiation is absorbed. This

absorption is recorded as a peak in the FT-IR spectrum. The position (wavenumber), intensity, and shape of these peaks provide a unique "fingerprint" of the sample's molecular structure. By assigning these peaks to specific functional groups, researchers can elucidate the chemical composition of lignin.

Key Functional Groups in Lignin and their FT-IR Signatures

The FT-IR spectrum of lignin exhibits a series of characteristic absorption bands corresponding to its various functional groups. The table below summarizes the most important peak assignments for lignin analysis.

Wavenumber (cm ⁻¹)	Assignment	Reference(s)
3400-3440	O-H stretching in phenolic and aliphatic hydroxyl groups	[3]
2920-2940	C-H asymmetric stretching in methyl and methylene groups	[3][4]
2840-2860	C-H symmetric stretching in methyl and methylene groups	[3][4]
1710-1740	C=O stretching in unconjugated ketones, carbonyls, and ester groups	[4][5]
1600-1615	Aromatic skeleton C=C vibrations	[4][5]
1510-1515	Aromatic skeleton C=C vibrations (characteristic of all lignins)	[4][5]
1460-1465	C-H deformation in methyl and methylene groups	[4][5]
1425-1430	Aromatic skeleton vibrations combined with C-H in-plane deformation	[4]
1325-1330	Syringyl (S) ring breathing with C-O stretching	[5][6]
1265-1270	Guaiacyl (G) ring breathing with C-O stretching	[5][6]
1215-1225	C-C, C-O, and C=O stretching in guaiacyl units	[6]
1140-1150	Aromatic C-H in-plane deformation (S units)	[5]
1110-1125	Aromatic C-H in-plane deformation (G units)	[5]

1030-1035	Aromatic C-H in-plane deformation and C-O deformation in primary alcohols	[5] [7]
830-835	C-H out-of-plane vibrations in G units	[6]
815-820	C-H out-of-plane vibrations in S units	[6]

Experimental Protocols

Accurate and reproducible FT-IR analysis of lignin relies on proper sample preparation and instrument operation. Two common methods for solid sample analysis are the Potassium Bromide (KBr) pellet technique and Attenuated Total Reflectance (ATR).

Protocol 1: KBr Pellet Method

The KBr pellet method is a traditional transmission technique that provides high-quality spectra with good resolution.[\[8\]](#)[\[9\]](#)

Materials:

- Lignin sample (dried)
- Potassium Bromide (KBr), spectroscopy grade
- Agate mortar and pestle
- Pellet press with die
- FT-IR spectrometer

Procedure:

- Drying: Dry the lignin sample and KBr powder in an oven at 105°C for at least 2 hours to remove any residual moisture, which can interfere with the hydroxyl region of the spectrum.

- **Mixing:** Weigh approximately 1-2 mg of the dried lignin sample and 100-200 mg of dried KBr.
- **Grinding:** Transfer the lignin and KBr to an agate mortar and grind them together thoroughly using a pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Transfer the powder to the die of a pellet press. Apply pressure (typically 8-10 tons) for several minutes to form a thin, transparent, or semi-transparent pellet.
- **Spectral Acquisition:** Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- **Background Collection:** Collect a background spectrum of the empty sample compartment.
- **Sample Spectrum:** Collect the FT-IR spectrum of the lignin sample, typically in the range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} and an accumulation of 32 scans.[\[5\]](#)
- **Data Processing:** Perform baseline correction and normalization of the acquired spectrum as needed for analysis.

Protocol 2: Attenuated Total Reflectance (ATR) Method

The ATR method is a rapid and convenient technique that requires minimal sample preparation.
[\[8\]\[9\]](#)

Materials:

- Lignin sample (powdered)
- FT-IR spectrometer equipped with an ATR accessory (e.g., with a diamond or germanium crystal)

Procedure:

- **Sample Placement:** Place a small amount of the powdered lignin sample directly onto the ATR crystal, ensuring complete coverage of the crystal surface.
- **Pressure Application:** Apply consistent pressure to the sample using the ATR's pressure clamp to ensure good contact between the sample and the crystal.

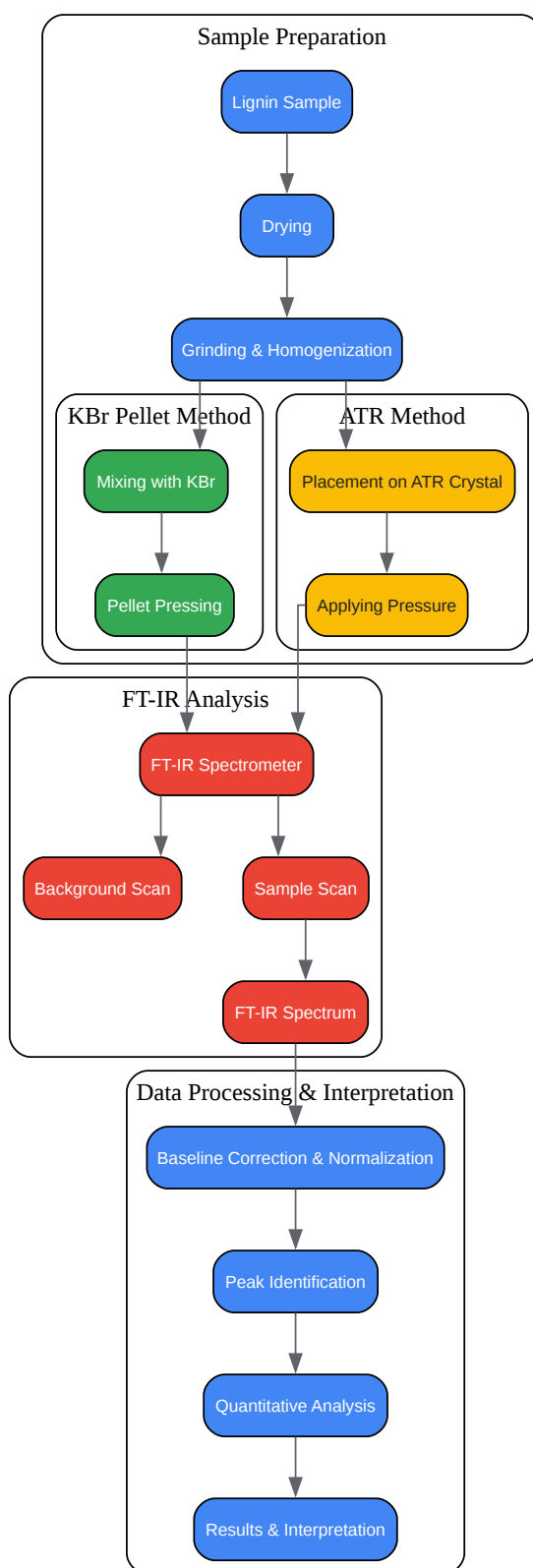
- **Background Collection:** With a clean and empty ATR crystal, collect a background spectrum.
- **Sample Spectrum:** Collect the FT-IR spectrum of the lignin sample under the same conditions as the background spectrum (e.g., 4000-650 cm^{-1} , 4 cm^{-1} resolution, 32 scans).
[5]
- **Cleaning:** Thoroughly clean the ATR crystal with an appropriate solvent (e.g., isopropanol or ethanol) and a soft tissue after each measurement.
- **Data Processing:** Apply ATR correction, baseline correction, and normalization to the spectrum as required.

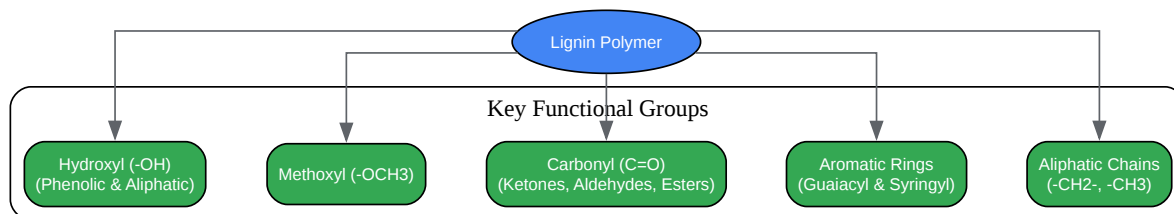
Data Presentation and Interpretation

The primary output of an FT-IR analysis is a spectrum of absorbance or transmittance versus wavenumber. For quantitative comparisons between different lignin samples, the spectra should be normalized. A common normalization point is the peak at around 1510 cm^{-1} , which is attributed to the aromatic skeletal vibrations and is generally considered to be stable across different lignin types.

The ratio of the intensities of specific peaks can be used to estimate the relative abundance of different functional groups. For example, the ratio of the peak intensity at ~1325 cm^{-1} (syringyl units) to the peak intensity at ~1265 cm^{-1} (guaiacyl units) can provide a semi-quantitative measure of the S/G ratio in lignin.[5]

Visualizations





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- To cite this document: BenchChem. [Application of FT-IR Spectroscopy for Identifying Functional Groups in Lignin]. BenchChem, [2026]. [Online PDF]. Available at:

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